

# Application of Unii-W00lys4T26 in magnetic resonance imaging (MRI) studies

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## Compound of Interest

Compound Name: Unii-W00lys4T26

Cat. No.: B129057

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Application Notes and Protocols: **Unii-W00lys4T26** in Magnetic Resonance Imaging (MRI) Studies

Disclaimer: The substance identifier "**Unii-W00lys4T26**" did not yield specific results in publicly available scientific literature. Therefore, the following application notes and protocols are presented as a representative framework for a novel investigational MRI contrast agent, hereafter referred to as [Investigational Agent], based on common practices and methodologies in the field of MRI research. This document is intended to serve as a detailed template for researchers, scientists, and drug development professionals.

## Introduction

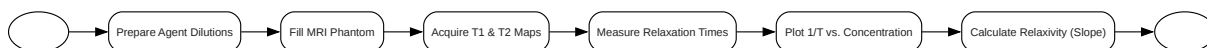
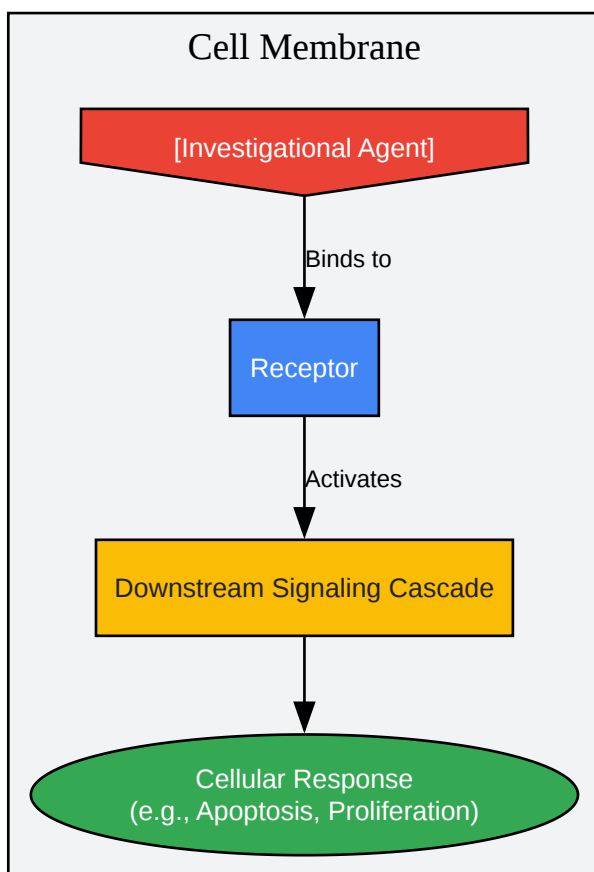
[Investigational Agent] is a novel paramagnetic contrast agent designed for use in magnetic resonance imaging. Its unique molecular structure allows for high relaxivity and specific targeting of [hypothetical target, e.g., fibrotic tissue], making it a promising tool for advanced diagnostic imaging and drug development research. These application notes provide an overview of its properties, recommended experimental protocols, and data analysis guidelines.

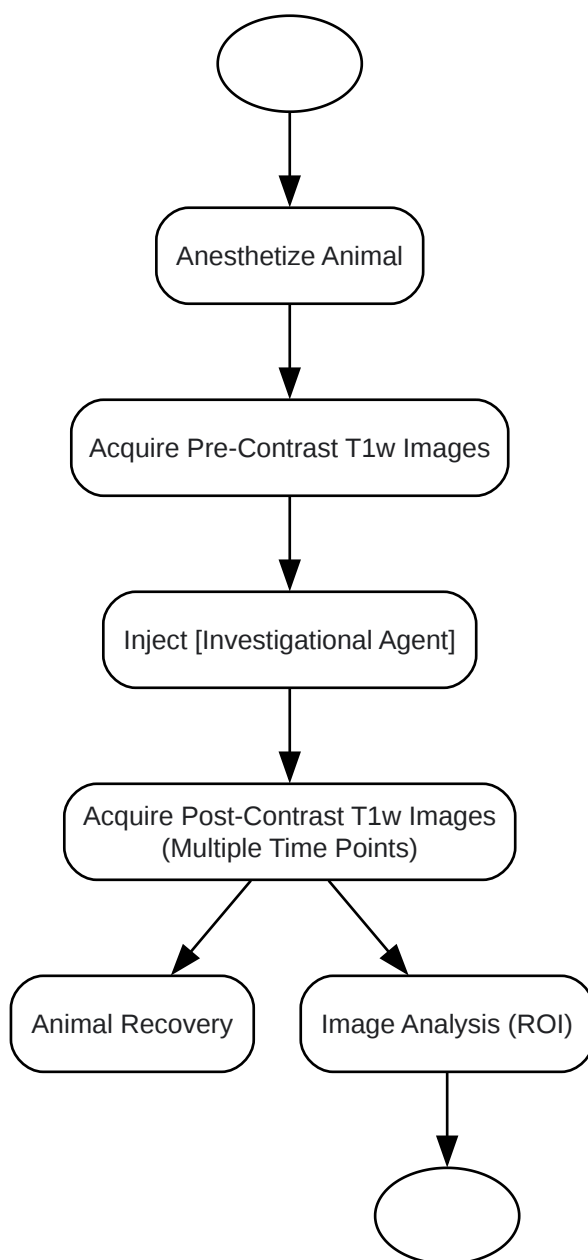
## Principle of Action

[Investigational Agent] functions by shortening the T1 relaxation time of water protons in its vicinity. This effect leads to a significant increase in signal intensity on T1-weighted MR images, thereby enhancing the contrast between tissues where the agent accumulates and surrounding tissues. The proposed mechanism of targeting involves the interaction of [specific moiety of the

agent] with [specific receptor or protein, e.g., collagen type I] which is overexpressed in [e.g., fibrotic lesions].

Below is a diagram illustrating the proposed signaling pathway influenced by the accumulation of [Investigational Agent] at the target site.





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